

4-Aminomethylindole chemical properties and structure

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Compound of Interest

Compound Name: 4-Aminomethylindole

Cat. No.: B029799

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An In-depth Technical Guide to **4-Aminomethylindole** for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminomethylindole is a versatile heterocyclic organic compound that serves as a crucial building block in the synthesis of a wide array of biologically active molecules.^[1] Its unique structure, featuring an indole scaffold coupled with a reactive aminomethyl group, makes it a valuable intermediate in medicinal chemistry and materials science.^[1] This technical guide provides a comprehensive overview of its chemical properties, structure, and its role in relevant biological pathways, along with illustrative experimental workflows.

Chemical Properties and Structure

The fundamental characteristics of **4-Aminomethylindole** are summarized below, providing essential data for its application in a laboratory setting.

Physicochemical Data

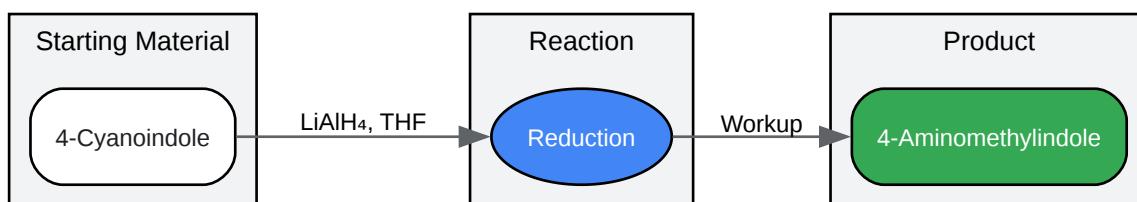
Property	Value
Molecular Formula	C ₉ H ₁₀ N ₂
Molecular Weight	146.19 g/mol
Appearance	White to orange crystalline solid or powder[1][2]
Melting Point	130-135 °C[3][4]
Solubility	Soluble in ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF)[2][4]
Purity	≥95%[1][3]

Structural Identifiers

Identifier	Value
IUPAC Name	1H-indol-4-ylmethanamine[4]
CAS Number	3468-18-6[1][2][3]
SMILES String	NCc1ccccc2[nH]ccc12[2][3]
InChI Key	FFBWKPKOXRMLNP-UHFFFAOYSA-N[2][3][4]

Experimental Protocols: A Representative Synthetic Workflow

While specific, detailed protocols for the synthesis of **4-Aminomethylindole** are not extensively published, a general and plausible synthetic route can be conceptualized based on established organic chemistry principles for the synthesis of similar indole derivatives. A common approach involves the reduction of a nitrile to a primary amine. The following diagram illustrates a logical workflow for such a transformation.



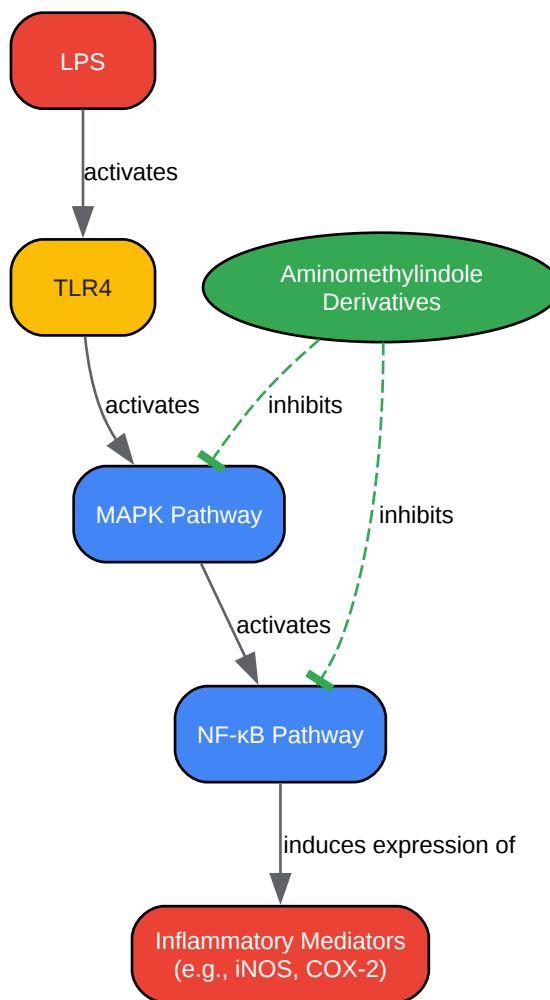
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A plausible synthetic workflow for **4-Aminomethylindole**.

Biological Activity and Signaling Pathways

The indole moiety is a privileged scaffold in medicinal chemistry, present in numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, anti-inflammatory, and antiviral properties.^{[5][6][7][8]} While the specific signaling pathways directly modulated by **4-Aminomethylindole** are not extensively detailed in the literature, derivatives of aminomethylindoles have been shown to exhibit significant anti-neuroinflammatory effects.^[9] These effects are often mediated through the suppression of key inflammatory signaling pathways such as the MAPK/NF-κB pathway.^[9]

The diagram below illustrates the inhibitory action of aminomethylindole derivatives on the lipopolysaccharide (LPS)-induced inflammatory cascade in microglial cells, a critical process in neuroinflammation.



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